

Essential Safety and Operational Guide for Handling UNC7145

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC7145

Cat. No.: B10860592

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **UNC7145**, a compound utilized in laboratory research. It includes detailed operational procedures and disposal plans to ensure the safety of laboratory personnel and compliance with standard safety protocols.

Immediate Safety and Handling

UNC7145 is an inactive derivative of UNC6934 and is used as a negative control in research settings.^{[1][2]} While its toxicological properties have not been fully investigated, it should be handled as a potentially hazardous substance.^[3] Adherence to the following safety protocols is mandatory.

Hazard Identification and Personal Protective Equipment (PPE)

UNC7145 has been identified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, appropriate PPE must be worn at all times when handling this compound.

Hazard Class	GHS Pictogram	Required Personal Protective Equipment (PPE)
Skin Irritation (Category 2)	d	Chemical-resistant gloves (e.g., nitrile), lab coat.
Serious Eye Irritation (Category 2A)	d	Appropriate safety glasses or chemical splash goggles.
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	d	Handle in a chemical fume hood to prevent inhalation.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **UNC7145** and to ensure a safe laboratory environment.

Handling Procedures:

- Engineering Controls: All work with **UNC7145**, particularly when handling the solid form or preparing solutions, must be conducted in a well-ventilated chemical fume hood.[3]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[2][3] Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.[2]
- Solution Preparation: **UNC7145** is supplied as a solid and is soluble in acetonitrile and DMSO.[2] When preparing stock solutions, the solvent of choice should be purged with an inert gas.[2]

Storage Requirements:

- Temperature: Store in a tightly sealed container at -20°C for long-term stability.[2][3]
- Incompatibilities: Avoid strong oxidizing agents.[3]
- General: Store in a dry, well-ventilated area away from heat and direct light.[3]

Disposal Plan

Dispose of **UNC7145** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Waste Characterization:

- Due to its irritant properties, **UNC7145** waste should be considered hazardous.

Disposal Procedures:

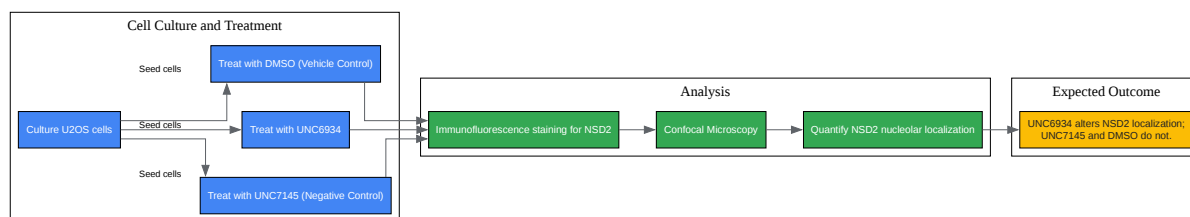
- Solid Waste:
 - Collect waste **UNC7145** solid and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect waste solutions of **UNC7145** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of **UNC7145** solutions down the drain.^[1]
- Contaminated PPE:
 - Dispose of contaminated gloves, lab coats, and other PPE as hazardous waste.
- Waste Pickup:
 - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.

Experimental Protocol: **UNC7145** as a Negative Control

UNC7145 serves as a negative control for **UNC6934**, an antagonist of the NSD2-PWWP1 interaction with H3K36me2 nucleosomes.^{[1][4]} A typical experimental workflow involves

comparing the cellular effects of UNC6934 to those of **UNC7145** to ensure that the observed effects are due to the specific inhibition of the NSD2-PWWP1 interaction.

Representative Experimental Workflow: Investigating NSD2 Localization

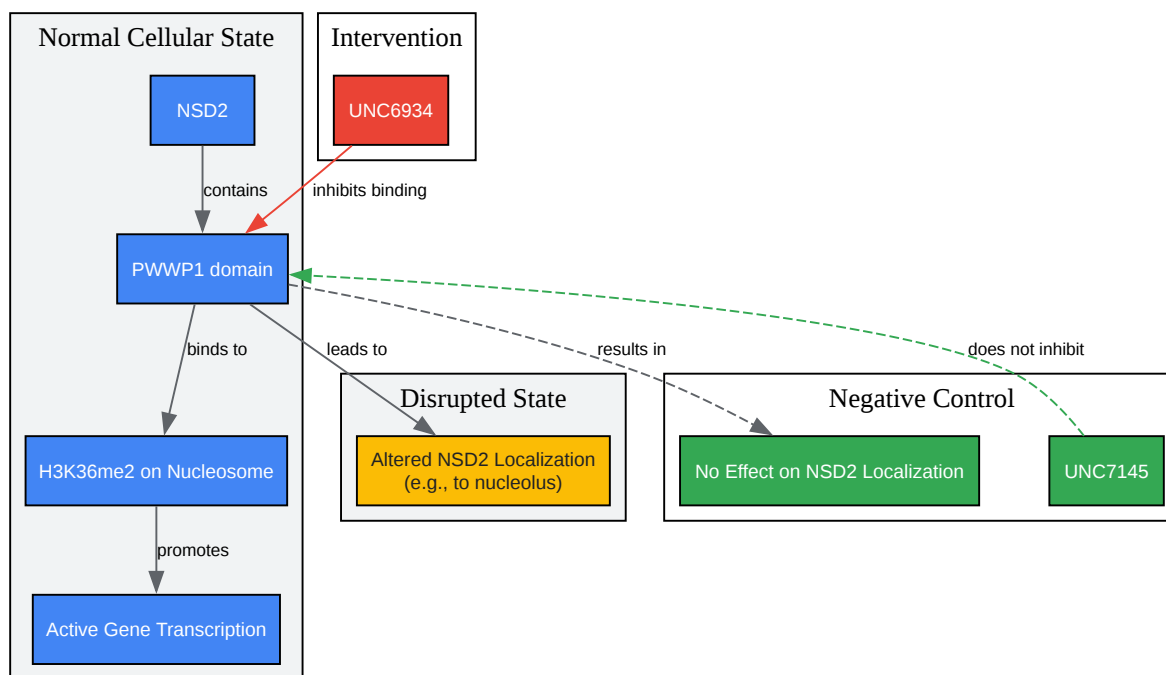


[Click to download full resolution via product page](#)

Caption: A representative experimental workflow using **UNC7145** as a negative control.

Signaling Pathway Context: UNC6934 Mechanism of Action

UNC7145 is designed to be inactive, while its counterpart, UNC6934, actively perturbs a specific cellular pathway. Understanding this pathway provides the rationale for using **UNC7145** as a negative control. UNC6934 targets the PWWP1 domain of NSD2, a histone methyltransferase. This prevents NSD2 from binding to histone H3 dimethylated at lysine 36 (H3K36me2), a mark associated with active gene transcription.^{[4][5][6]} This disruption leads to the altered subcellular localization of NSD2.^{[4][6]}



[Click to download full resolution via product page](#)

Caption: The mechanism of action of UNC6934 and the role of **UNC7145** as a negative control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 3. Probe UNC6934 | Chemical Probes Portal [chemicalprobes.org]

- 4. A chemical probe targeting the PWWP domain alters NSD2 nucleolar localization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Discovery of a Potent and Selective Targeted NSD2 Degradar for the Reduction of H3K36me2 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. rcsb.org [rcsb.org]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling UNC7145]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10860592#personal-protective-equipment-for-handling-unc7145]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com